

Application Note and Protocol: Preparation of TP-030-1 Stock Solution in DMSO

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Compound of Interest

Compound Name: TP-030-1

Cat. No.: B12406328

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Audience: This document is intended for researchers, scientists, and drug development professionals working with the RIPK1 inhibitor, **TP-030-1**.

Abstract: This protocol provides a detailed methodology for the preparation, storage, and handling of a **TP-030-1** stock solution using dimethyl sulfoxide (DMSO) as the solvent. Adherence to this protocol is crucial for ensuring the compound's stability, activity, and the reproducibility of experimental results. **TP-030-1** is a potent and selective chemical probe for Receptor-Interacting Serine/Threonine Kinase 1 (RIPK1), a key regulator of cellular necroptosis.[1] Proper preparation of stock solutions is the first critical step for its use in in-vitro and in-vivo assays.

Compound and Solvent Information

Quantitative data for **TP-030-1** and the solvent DMSO are summarized below. It is important to note that the molecular weight can vary slightly between batches due to hydration, which may require adjustments to these calculations.[2]

Parameter	Value	Reference
Compound Name	TP-030-1	[1][2]
Chemical Formula	C ₂₃ H ₂₂ N ₄ O ₃	[2]
Molecular Weight	402.45 g/mol (Typical)	[2]
Target	RIPK1 (Receptor-Interacting Serine/Threonine Kinase 1)	[1]
Appearance	Solid powder	[2]
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	[1]
Maximum Solubility in DMSO	≥ 10 mM	[1]
Recommended Stock Conc.	10 mM	[1]
Powder Storage	Short-term (days-weeks): 0 - 4°C; Long-term (months-years): -20°C	[2]
Stock Solution Storage	Short-term (days-weeks): 0 - 4°C; Long-term (months): -20°C	[1][2]

Safety Precautions

- **TP-030-1:** The toxicological properties of this compound have not been fully investigated. Standard laboratory personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves, should be worn at all times.
- **DMSO:** Dimethyl sulfoxide is an excellent solvent that can readily penetrate the skin and may carry dissolved compounds with it.[3] Direct contact should be avoided. It is also hygroscopic and has a freezing point of 18.5°C (65.3°F), meaning it may be solid at room temperature.[4] If frozen, it can be thawed in a warm water bath.

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of **TP-030-1** in DMSO.

3.1. Materials and Equipment

- **TP-030-1** powder
- Anhydrous or high-purity DMSO
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Sonicator (optional, for difficult-to-dissolve compounds)

3.2. Calculation of Required Mass

To prepare a stock solution of a specific concentration, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

For a 10 mM stock solution with a molecular weight of 402.45 g/mol :

$$\text{Mass (mg)} = 10 \text{ mM} \times \text{Final Volume (mL)} \times 402.45 / 1000 = 4.0245 \times \text{Final Volume (mL)}$$

The table below provides pre-calculated mass and volume values for preparing common stock concentrations.^[2]

Desired Stock Concentration	Mass of TP-030-1	Volume of DMSO to Add
10 mM	1 mg	0.248 mL (248 μ L)
10 mM	5 mg	1.242 mL
10 mM	10 mg	2.485 mL

3.3. Step-by-Step Procedure

- **Equilibrate:** Allow the vial of **TP-030-1** powder to reach room temperature before opening to prevent condensation of moisture.
- **Weigh:** Carefully weigh the desired amount of **TP-030-1** powder (e.g., 1 mg) and place it into a sterile microcentrifuge tube or vial.
- **Add Solvent:** Using a calibrated pipette, add the calculated volume of DMSO (e.g., 248 μ L for 1 mg of powder to make a 10 mM solution) to the tube containing the powder.
- **Dissolve:** Close the tube tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath) or brief sonication can aid dissolution if necessary.^[5]
- **Visual Inspection:** Visually confirm that no particulates are visible in the solution. The solution should be clear.
- **Aliquot:** To avoid repeated freeze-thaw cycles, which can degrade the compound, divide the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes.^{[1][6]} The volume of each aliquot should be appropriate for a typical experiment.
- **Label and Store:** Clearly label each aliquot with the compound name, concentration, date, and solvent. Store the aliquots at -20°C for long-term storage.^[1]

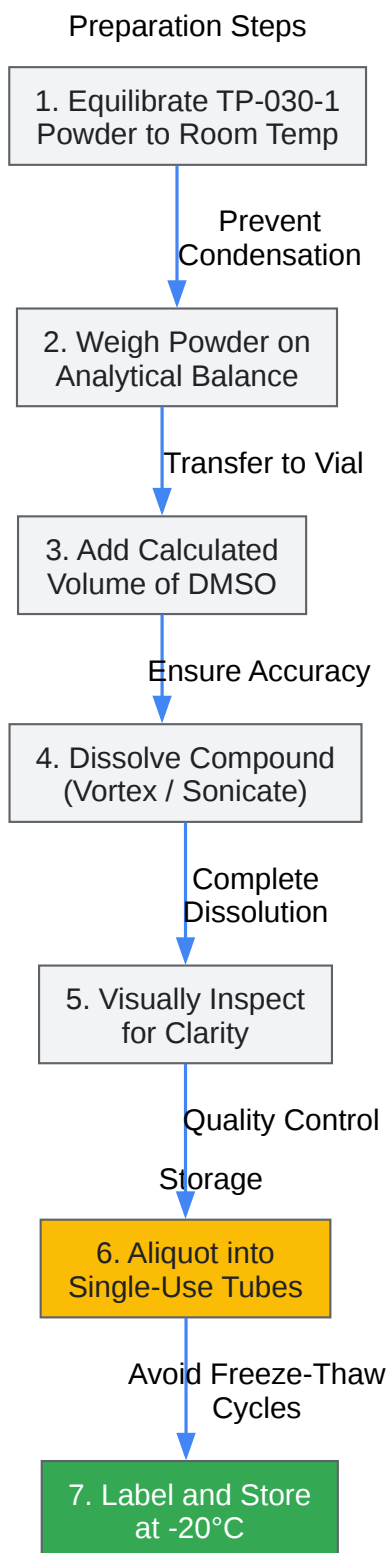
Storage and Stability

- **Powder:** Store the solid compound in a dry, dark environment at -20°C for long-term stability (months to years).^[2]

- DMSO Stock Solution: Store the aliquoted stock solution at -20°C.^[1] It is recommended to use an aliquot only once after thawing.^[1] The activity of DMSO stock solutions should be verified if they have been stored for more than 3-6 months or have undergone more than two freeze-thaw cycles.^[1]

Visualizations

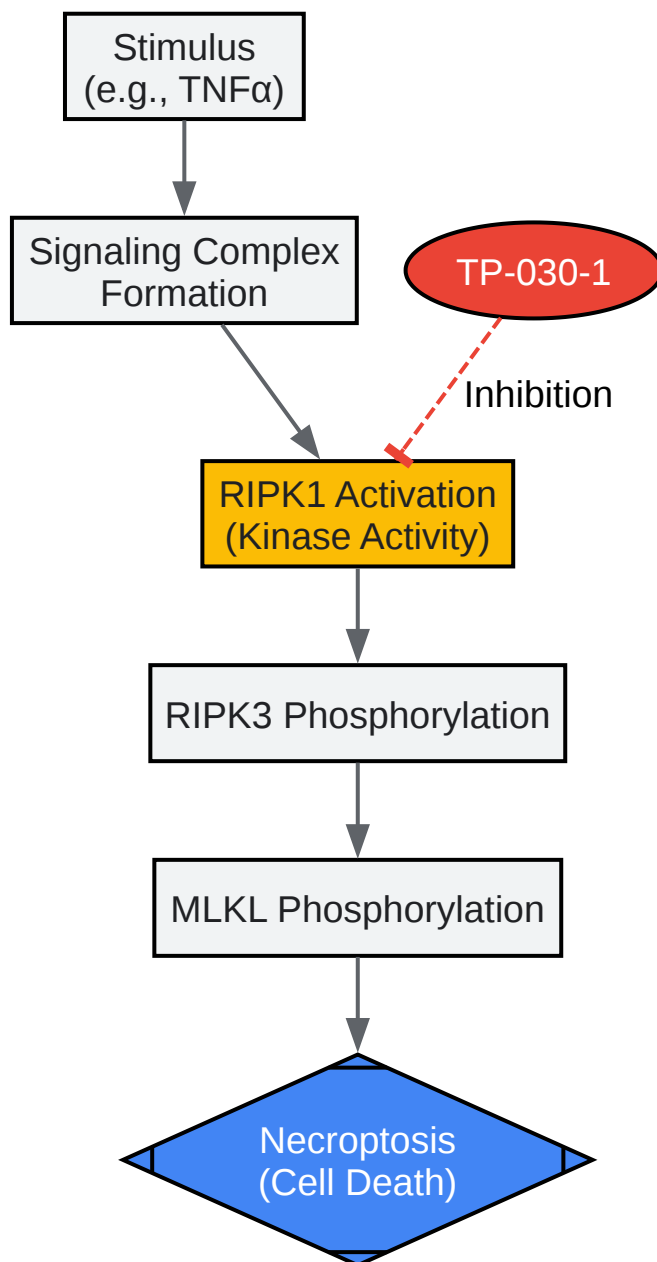
The following diagram illustrates the logical flow of the preparation protocol.



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Caption: Workflow for preparing **TP-030-1** stock solution in DMSO.

TP-030-1 is an inhibitor of RIPK1, a critical kinase in the necroptosis pathway. This pathway is a form of programmed cell death.



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Caption: **TP-030-1** inhibits RIPK1 kinase activity, blocking necroptosis.

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